

4-Isopropylpiperazine-1-carbonyl Chloride safety data sheet

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Compound of Interest

Compound Name: 4-Isopropylpiperazine-1-carbonyl Chloride
CAS No.: 745731-27-5
Cat. No.: B1629798

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An In-depth Technical Guide to the Safe Handling and Application of **4-Isopropylpiperazine-1-carbonyl Chloride**

Introduction

4-Isopropylpiperazine-1-carbonyl Chloride (CAS No. 745731-27-5) is a key reactive intermediate extensively utilized by researchers and drug development professionals in the synthesis of novel chemical entities.^{[1][2]} Its structure, featuring a reactive acyl chloride appended to a piperazine scaffold, makes it a valuable building block for creating a diverse range of derivatives, particularly in the development of pharmaceuticals.^{[3][4]} However, the very reactivity that makes this compound synthetically useful also imparts a significant hazard profile that demands rigorous and informed safety protocols.

This guide serves as a comprehensive technical resource for scientists and researchers. It moves beyond a standard Safety Data Sheet (SDS) to provide a deeper understanding of the causality behind recommended safety procedures. By synthesizing data from multiple authoritative sources, this document outlines the compound's hazard profile, details field-

proven protocols for safe handling and emergency response, and provides the necessary framework for its responsible use in a research and development setting.

Hazard Identification and Comprehensive Risk Assessment

Understanding the intrinsic hazards of **4-Isopropylpiperazine-1-carbonyl Chloride** is the foundation of a robust safety protocol. The compound presents multiple, serious health risks that necessitate the use of stringent engineering controls and personal protective equipment. The Globally Harmonized System (GHS) classification, as provided by primary chemical suppliers, serves as the starting point for our risk assessment.^[5]

GHS Classification Summary

The following table summarizes the GHS hazard classifications for **4-Isopropylpiperazine-1-carbonyl Chloride**. It is critical to note that this compound is classified as a Category 1B carcinogen, indicating it is presumed to have carcinogenic potential for humans.^[5]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Inhaled	Category 3	H331: Toxic if inhaled[5]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5]
Serious Eye Damage	Category 1	H318: Causes serious eye damage[5]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[5]
Carcinogenicity	Category 1B	H350: May cause cancer[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[5]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (Heart, forestomach) through prolonged or repeated exposure if swallowed[5]

Expert Interpretation of Risks

- **Carcinogenicity (Category 1B):** This is the most significant long-term health risk.[5] This classification implies that any level of exposure should be avoided. The primary mitigation strategy is to prevent inhalation of dust or aerosols and any skin contact through the mandatory use of chemical fume hoods and appropriate PPE.
- **Acute Inhalation Toxicity (Category 3):** This compound is toxic if inhaled, meaning accidental inhalation of even small quantities of its dust or aerosols can cause significant harm, potentially leading to serious health complications.[5] This underscores the non-negotiable requirement to handle the material exclusively within a certified chemical fume hood.[6]
- **Serious Eye Damage (Category 1):** Contact with the eyes can cause irreversible damage and potential blindness.[5] Standard safety glasses are insufficient; chemical splash goggles in conjunction with a face shield are required to provide adequate protection.[7]

- **Skin Sensitization (Category 1):** Repeated skin contact may lead to the development of an allergic skin reaction (allergic contact dermatitis).[5] Once an individual is sensitized, subsequent exposures, even to minute quantities, can trigger a severe rash. This necessitates diligent use of appropriate chemical-resistant gloves.

Caption: Core health and contact hazards associated with the compound.

Physicochemical Data and Reactivity Profile

The physical properties and chemical reactivity of **4-Isopropylpiperazine-1-carbonyl Chloride** dictate its proper handling, storage, and use in experimental design. Its most critical feature is the hydrolytically unstable acyl chloride group.

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ ClN ₂ O	[8]
Molecular Weight	190.67 g/mol	[8]
CAS Number	745731-27-5	[8]
Appearance	Solid (potential for dust formation)	[7][9]
Acute Toxicity (LD ₅₀ Oral, Rat)	560 mg/kg	[5]

Reactivity and Incompatibilities

The primary driver of this compound's reactivity is the electrophilic carbonyl chloride moiety.

- **Moisture Sensitivity:** This compound is moisture-sensitive and will react exothermically with water, including atmospheric humidity, to produce 4-isopropylpiperazine and corrosive hydrogen chloride (HCl) gas.[5][9] This reaction is the reason for its respiratory and skin irritation properties and necessitates storage in a dry, inert atmosphere.
- **Incompatible Materials:**
 - **Strong Bases & Amines:** Will react vigorously, leading to nucleophilic acyl substitution.

- Alcohols: Will react to form carbamates.
- Strong Oxidizing Agents: Violent reactions are possible.[5]

Due to this reactivity profile, all experiments should be conducted under anhydrous conditions, and the compound must be stored away from the incompatible materials listed above.

Standard Operating Protocols for Safe Use

Adherence to validated protocols is essential for mitigating the risks associated with this compound. The following procedures constitute a self-validating system of safety.

Engineering Controls and Workspace Preparation

- **Mandatory Fume Hood Use:** All handling of **4-Isopropylpiperazine-1-carbonyl Chloride**, including weighing, transfers, and reaction setup, must be performed inside a certified chemical fume hood with a demonstrated face velocity of 80-120 feet per minute.[6]
- **Emergency Equipment:** Ensure that a safety shower and an eyewash station are unobstructed and located in close proximity to the workspace.[7][9] Confirm they are in proper working order before commencing any work.
- **Decontamination:** Designate a specific area within the fume hood for handling the compound to contain potential contamination. Have a spill kit readily available.

Personal Protective Equipment (PPE) Protocol

- **Hand Protection:** Wear heavy-duty, chemical-resistant gloves (e.g., nitrile gloves of at least 8 mil thickness). Always inspect gloves for tears or punctures before use. Use a proper glove removal technique to avoid cross-contamination.[7]
- **Eye and Face Protection:** Wear chemical splash goggles that conform to ANSI Z87.1 or EN 166 standards. In addition, a full-face shield must be worn over the goggles whenever there is a risk of splashing or aerosol generation.[7]
- **Body Protection:** A flame-resistant lab coat must be worn and fully buttoned. Ensure clothing fully covers the legs and wear closed-toe, chemical-resistant shoes.

Secure Storage Protocol

- Container Integrity: Store the compound in its original, tightly sealed container.[6]
- Inert & Dry Environment: Store in a desiccator or a glove box with an inert atmosphere to protect it from moisture. If a desiccator is used, ensure the desiccant is active.
- Segregation: Store away from incompatible materials, particularly strong bases and aqueous solutions.[9]
- Security: The storage location should be in a locked cabinet or a controlled-access area, as per the GHS "Store locked up" (P405) requirement.[10]

Emergency Response and First Aid Procedures

Rapid and correct response to an exposure or spill is critical. All personnel must be familiar with these procedures before working with the compound.



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Caption: A decision workflow for first responders following an exposure event.

Spill Response Protocol (Small Scale)

- **Evacuate & Alert:** Immediately alert personnel in the vicinity and evacuate the immediate area.
- **Secure Area:** Restrict access to the spill area. If any volatile materials are present, eliminate all ignition sources.
- **Don PPE:** Don the full PPE ensemble as described in section 3.2, including respiratory protection if dust is airborne.
- **Contain & Clean:** Cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do not use water.[9] Carefully sweep the material into a clearly labeled, sealable hazardous waste container.
- **Decontaminate:** Wipe the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water, collecting all cleaning materials as hazardous waste.
- **Report:** Report the incident to the appropriate safety officer.

First Aid Protocols

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate attention from an ophthalmologist.[5]
- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap for at least 15 minutes. Consult a physician.[5][7]
- **Inhalation:** Move the victim to fresh air immediately. If breathing has stopped, perform artificial respiration. Call a physician or poison control center without delay.[5][11]
- **Ingestion:** Rinse mouth thoroughly with water. Do NOT induce vomiting. If the person is conscious, have them drink one or two glasses of water. Seek immediate medical attention.
[5]

Disposal Considerations

Waste generated from the use of **4-Isopropylpiperazine-1-carbonyl Chloride** is considered hazardous waste.

- **Chemical Waste:** All surplus material and contaminated absorbents must be placed in sealed, properly labeled containers.
- **Disposal Method:** Disposal must be conducted through a licensed and certified hazardous waste disposal company.[7][9] Do not dispose of this material down the drain or in regular trash.[9] All disposal activities must be in full compliance with local, regional, and national environmental regulations.[9]

Conclusion

4-Isopropylpiperazine-1-carbonyl Chloride is a potent synthetic tool whose utility is matched by its significant hazard profile. Its risks, including carcinogenicity, acute toxicity, and corrosivity, are manageable but not negligible. A safety-first mindset, grounded in a thorough understanding of the compound's reactivity and toxicology, is paramount. By strictly adhering to the engineering controls, personal protective equipment standards, and emergency protocols detailed in this guide, researchers can effectively mitigate these risks and handle the compound with the high degree of caution it warrants.

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